

A Comparative Guide to P2Y1 Receptor Agonists: MRS2365 vs. 2-MeSADP

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: MRS2365

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For researchers in pharmacology, neuroscience, and thrombosis, the selective activation of the P2Y1 receptor is crucial for dissecting its role in various physiological and pathological processes. This guide provides a detailed comparison of two commonly used P2Y1 receptor agonists, **MRS2365** and 2-MeSADP, offering insights into their potency, selectivity, and the experimental protocols for their evaluation.

Introduction to P2Y1 Agonists

The P2Y1 receptor is a Gq-coupled purinergic receptor activated by adenosine diphosphate (ADP). Its activation is pivotal in numerous cellular responses, including platelet aggregation, neurotransmission, and smooth muscle cell proliferation. Both **MRS2365** and 2-MeSADP are potent agonists at this receptor, but they differ significantly in their selectivity profile, a critical consideration for targeted research.

MRS2365 ((N)-methanocarpa-2MeSADP) is a conformationally constrained analog of 2-MeSADP. This structural modification confers high potency and remarkable selectivity for the P2Y1 receptor.^[1]

2-MeSADP (2-Methylthioadenosine diphosphate) is a stable analog of the endogenous agonist ADP. While it is a potent activator of the P2Y1 receptor, it also exhibits significant agonist

activity at the P2Y12 and P2Y13 receptors, which are Gi-coupled.[\[1\]](#)[\[2\]](#)

Quantitative Comparison of Agonist Potency and Selectivity

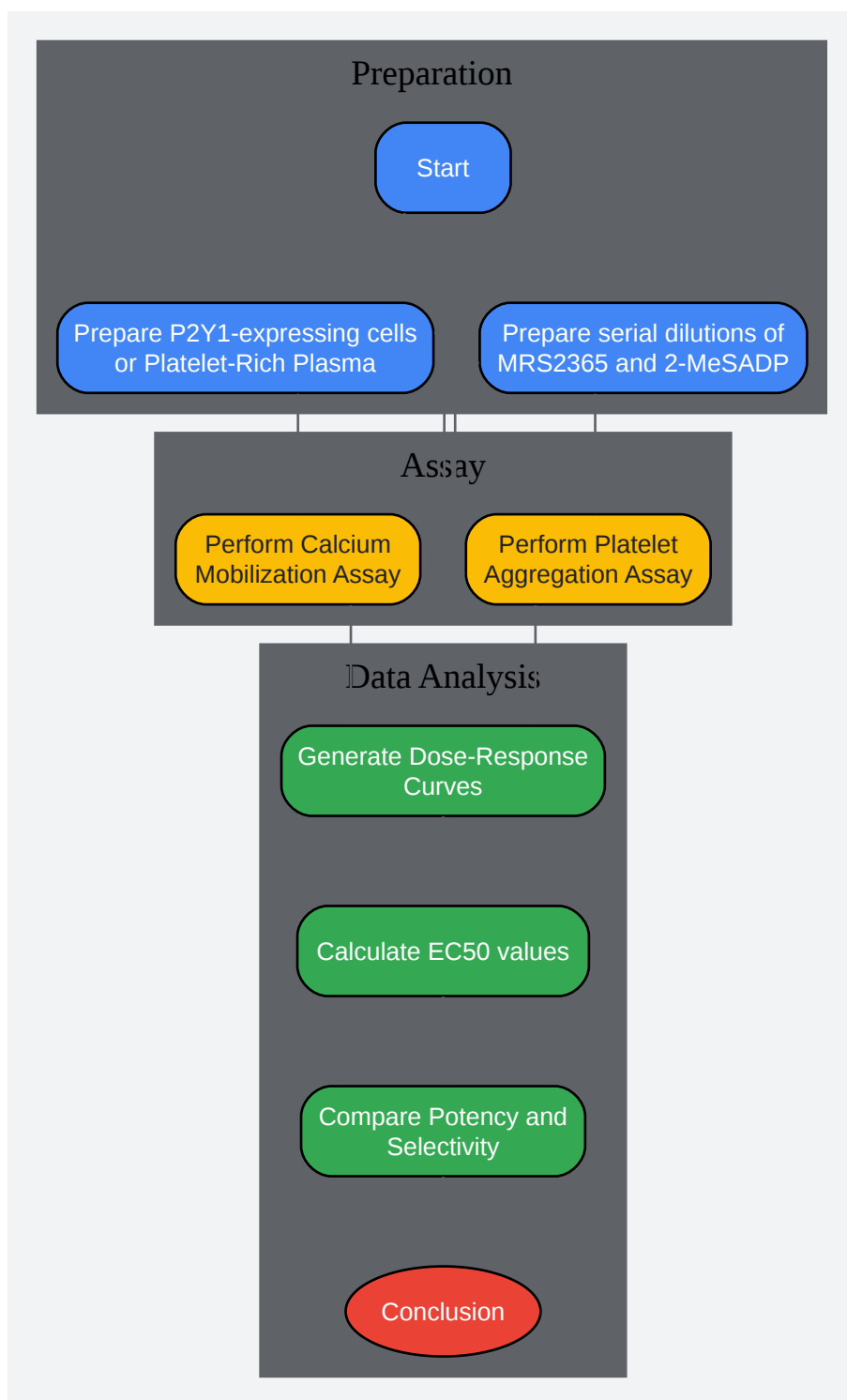
The following table summarizes the half-maximal effective concentrations (EC50) of **MRS2365** and 2-MeSADP at various P2Y receptor subtypes, highlighting the superior selectivity of **MRS2365** for the P2Y1 receptor.

Agonist	P2Y1 Receptor (human)	P2Y12 Receptor (human)	P2Y13 Receptor (human)
MRS2365	0.4 - 1.2 nM [1] [3] [4]	No significant activity [3] [4]	Very low activity [3] [4]
2-MeSADP	~3 - 5.1 nM (pEC50 8.29) [1] [2] [5]	5 nM [2]	19 nM [2]

P2Y1 Receptor Signaling Pathway

Activation of the P2Y1 receptor by an agonist initiates a well-defined signaling cascade. The receptor is coupled to the Gq family of G proteins. Upon agonist binding, the Gαq subunit activates phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into two second messengers: inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). IP3 binds to its receptors on the endoplasmic reticulum, leading to the release of stored calcium ions (Ca²⁺) into the cytoplasm. The resulting increase in intracellular calcium concentration triggers a variety of downstream cellular responses.





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- To cite this document: BenchChem. [A Comparative Guide to P2Y1 Receptor Agonists: MRS2365 vs. 2-MeSADP]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15569051/docs#a-comparative-guide-to-p2y1-receptor-agonists-mrs2365-vs-2-mesadp\]](https://www.benchchem.com/product/b15569051/docs#a-comparative-guide-to-p2y1-receptor-agonists-mrs2365-vs-2-mesadp)

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